

# An In-depth Technical Guide on the Solubility of 1,4-Benzenedimethanol

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## Compound of Interest

Compound Name: 1,4-Benzenedimethanol

Cat. No.: B118111

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This technical guide provides a comprehensive overview of the solubility of **1,4-Benzenedimethanol** (also known as p-xylylene glycol), a versatile building block in organic synthesis and polymer chemistry. While qualitative solubility information is available, this guide also presents detailed experimental protocols to enable researchers to determine quantitative solubility data in common laboratory solvents.

## Introduction

**1,4-Benzenedimethanol** is a symmetrical aromatic diol with the chemical formula  $C_6H_4(CH_2OH)_2$ . Its structure, featuring a rigid benzene ring and two primary alcohol functional groups, governs its solubility characteristics. The hydroxyl groups are capable of hydrogen bonding, imparting a degree of polarity to the molecule, while the benzene ring is nonpolar. This amphiphilic nature results in varied solubility across different solvent classes.

While several sources indicate that **1,4-Benzenedimethanol** is soluble in solvents such as methanol, ether, toluene, and hot water, and slightly soluble in dimethyl sulfoxide (DMSO), a comprehensive set of quantitative solubility data is not readily available in public literature.<sup>[1][2][3][4][5]</sup> To address this, the following sections provide a detailed experimental protocol for the determination of the solubility of **1,4-Benzenedimethanol**, allowing researchers to generate precise and reliable data for their specific applications.

## Solubility Profile of 1,4-Benzenedimethanol

The solubility of **1,4-Benzenedimethanol** is dictated by the "like dissolves like" principle. The presence of two polar hydroxyl groups suggests good solubility in polar protic solvents, while the nonpolar benzene ring allows for some solubility in nonpolar aromatic solvents.

### Quantitative Solubility Data

As of the compilation of this guide, specific quantitative solubility data for **1,4-Benzenedimethanol** in a range of common solvents is not widely published. The following table provides a summary of the available qualitative information and serves as a template for researchers to populate with their own experimentally determined quantitative data.

Solvent	Solvent Class	Polarity	Qualitative Solubility	Quantitative Solubility (g/100 mL at 25°C)
Water (cold)	Polar Protic	High	Slightly Soluble	Data not available
Water (hot)	Polar Protic	High	Soluble[2][3][4][5]	Data not available
Methanol	Polar Protic	High	Soluble[2][3][4][5]	Data not available
Ethanol	Polar Protic	High	Expected to be soluble	Data not available
Acetone	Polar Aprotic	Medium	Expected to be soluble	Data not available
Ethyl Acetate	Polar Aprotic	Medium	Expected to be moderately soluble	Data not available
Diethyl Ether	Nonpolar	Low	Soluble[2][3][4][5]	Data not available
Toluene	Nonpolar	Low	Soluble[2][3][4][5]	Data not available
Hexane	Nonpolar	Very Low	Expected to be poorly soluble	Data not available
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	High	Slightly Soluble[1][3]	Data not available

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the quantitative solubility of **1,4-Benzenedimethanol** in a given solvent using the widely accepted equilibrium shake-flask

method followed by gravimetric analysis.<sup>[6][7][8][9][10][11]</sup>

## Materials and Equipment

- **1,4-Benzenedimethanol** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with PTFE-lined screw caps
- Constant temperature orbital shaker or water bath
- Syringe filters (0.45 µm, solvent-compatible)
- Glass syringes
- Pre-weighed glass evaporating dishes or beakers
- Drying oven
- Desiccator

## Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **1,4-Benzenedimethanol** to a glass vial. The excess solid should be clearly visible.
  - Pipette a known volume (e.g., 10 mL) of the desired solvent into the vial.
  - Securely cap the vial.
- Equilibration:
  - Place the vial in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., 25°C).

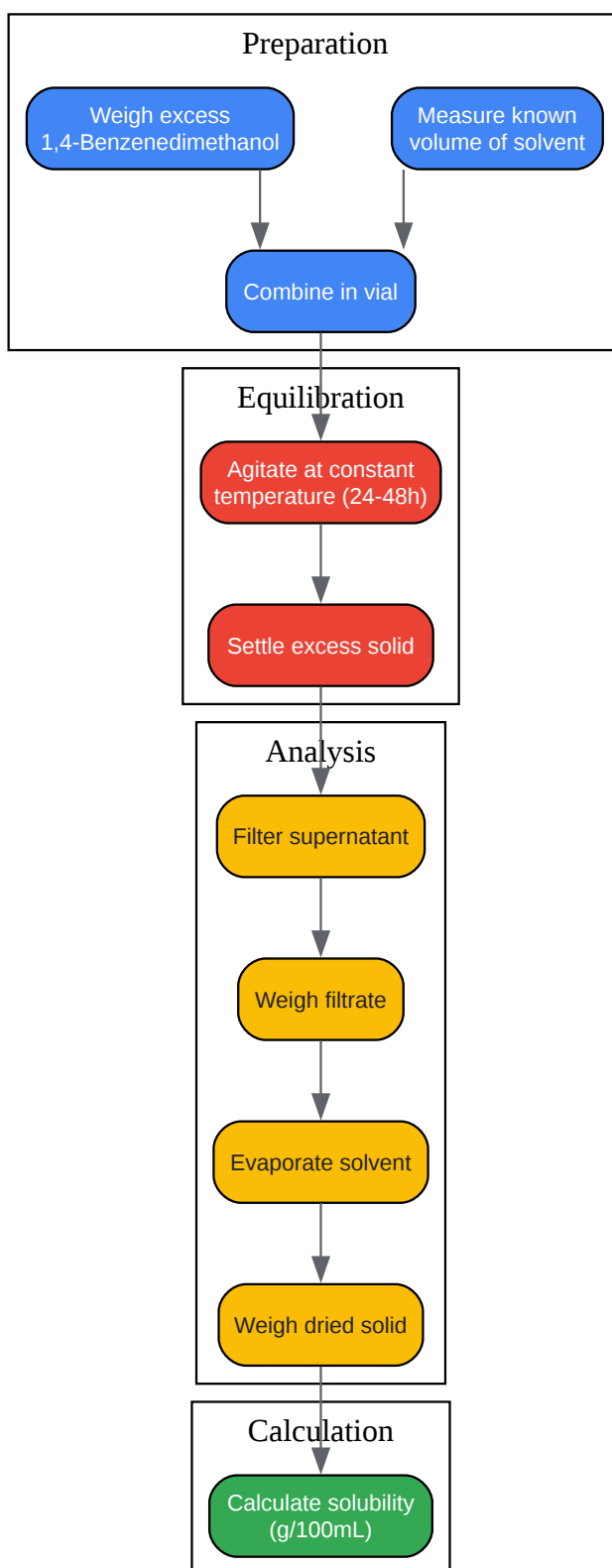
- Agitate the mixture for a sufficient period to ensure equilibrium is reached. A typical duration is 24 to 48 hours. It is advisable to test for equilibrium by taking measurements at different time points (e.g., 24, 48, and 72 hours) to ensure the concentration of the dissolved solid is no longer changing.
- Sample Collection and Filtration:
  - Once equilibrium is reached, allow the vial to stand undisturbed at the constant temperature for at least one hour to allow the excess solid to settle.
  - Carefully draw a known volume of the supernatant (the clear liquid above the solid) into a glass syringe.
  - Attach a 0.45  $\mu\text{m}$  syringe filter to the syringe.
  - Dispense and discard the first few drops of the filtrate to saturate the filter material.
  - Carefully filter the desired volume (e.g., 5 mL) of the saturated solution into a pre-weighed evaporating dish.
- Gravimetric Analysis:
  - Record the exact mass of the evaporating dish containing the filtrate.
  - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **1,4-Benzenedimethanol** (a temperature below its melting point of approximately 115-118°C is recommended, for instance, 80°C).
  - Continue drying until all the solvent has evaporated and the mass of the evaporating dish with the dried solute is constant.
  - Cool the evaporating dish in a desiccator to room temperature before each weighing to prevent absorption of atmospheric moisture.
  - Record the final constant mass of the evaporating dish and the dried **1,4-Benzenedimethanol**.
- Calculation of Solubility:

- Mass of the filtrate: (Mass of evaporating dish + filtrate) - (Mass of empty evaporating dish)
- Mass of the dissolved **1,4-Benzenedimethanol**: (Mass of evaporating dish + dried solid) - (Mass of empty evaporating dish)
- Mass of the solvent: Mass of the filtrate - Mass of the dissolved **1,4-Benzenedimethanol**
- Solubility ( g/100 g solvent): (Mass of dissolved **1,4-Benzenedimethanol** / Mass of the solvent) x 100
- To express solubility in g/100 mL of solvent, the density of the solvent at the experimental temperature is required: Solubility ( g/100 mL solvent): Solubility ( g/100 g solvent) x Density of solvent (g/mL)

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of the solubility of **1,4-Benzenedimethanol**.

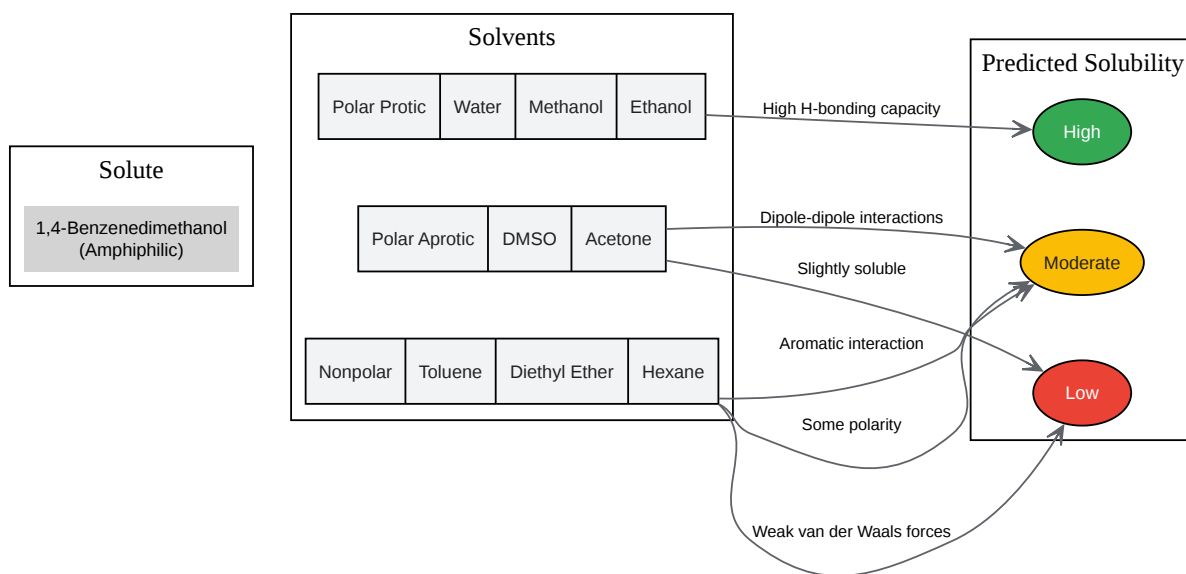


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Caption: Experimental workflow for determining the solubility of **1,4-Benzenedimethanol**.

## Predicted Solubility of 1,4-Benzenedimethanol Based on Solvent Polarity

This diagram illustrates the expected solubility trend of **1,4-Benzenedimethanol** in solvents with varying polarities, based on its chemical structure.



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Caption: Predicted solubility of **1,4-Benzenedimethanol** based on solvent polarity.

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